

Eupatolitin CAS number, molecular formula, and synonyms

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Compound of Interest

Compound Name: Eupatolitin

Cat. No.: B1235507

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Eupatolitin: A Technical Overview

Eupatolitin is a naturally occurring O-methylated flavonol, a type of flavonoid compound.^[1] It is classified as a tetrahydroxyflavone, with its chemical structure featuring hydroxy groups at positions 3, 5, 3', and 4', and methoxy groups at positions 6 and 7.^{[1][2]} This compound has been identified in various plant species, including *Ipomopsis aggregata*, *Haplopappus foliosus*, and others.^[1]

Physicochemical Data

The fundamental physicochemical properties of **Eupatolitin** are summarized in the table below, providing a quick reference for researchers.

Identifier	Value	Source
CAS Number	29536-44-5	^{[1][2][3][4]}
Molecular Formula	C17H14O8	^{[1][2][4][5]}
Molecular Weight	346.3 g/mol	^{[1][2][3]}

Nomenclature and Synonyms

For clarity and comprehensive database searching, a list of synonyms and alternative names for **Eupatolitin** is provided.

Type	Name
Common Name	Eupatolitin
Alternative Spelling	Eupatoletin[1][5]
IUPAC Name	2-(3,4-dihydroxyphenyl)-3,5-dihydroxy-6,7-dimethoxychromen-4-one[1][2]
Systematic Names	3,3',4',5-Tetrahydroxy-6,7-dimethoxyflavone[1][5]
	3,5,3',4'-tetrahydroxy-6,7-dimethoxyflavone[5]
	4H-1-Benzopyran-4-one, 2-(3,4-dihydroxyphenyl)-3,5-dihydroxy-6,7-dimethoxy-[1][5]
	6,7-dimethoxy-3,5,3',4'-tetrahydroxyflavone[5]
Registry Numbers	UNII: 9KB4QHZ4YG[1]
ChEBI: 81340[1]	
PubChem CID: 5317291[1]	

Related Compounds

Eupatolitin can exist in glycosidic forms, where a sugar moiety is attached to the core structure. One such example is Eupatolin, which is a **eupatolitin** glycoside with a rhamnose molecule attached at the 3-position.[6] Another related glycoside is **Eupatolitin** 3-glucoside.[7]

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References

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